

Personal protective equipment for handling (25RS)-26-Hydroxycholesterol-d4

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Compound of Interest

Compound Name: (25RS)-26-Hydroxycholesterol-d4

Cat. No.: B15557637

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Essential Safety and Handling Guide for (25RS)-26-Hydroxycholesterol-d4

This guide provides crucial safety, handling, and disposal protocols for **(25RS)-26-Hydroxycholesterol-d4**, ensuring the safety of researchers, scientists, and drug development professionals. The following procedures are based on standard laboratory practices for handling chemical compounds.

Chemical and Physical Properties

(25RS)-26-Hydroxycholesterol-d4 is a deuterated form of a cholesterol metabolite. While it is not classified as hazardous for transport, it should be handled with care in a laboratory setting.

[1]

Property	Value
Molecular Weight	406.68 g/mol [1][2]
Isotopic Enrichment	≥98 atom % D[1]
Storage Conditions	Store refrigerated (+4°C)[1][3]
Stability	Stable under recommended storage conditions. Re-analyze after three years.[1]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent accidental exposure through skin contact, inhalation, or ingestion. The type of protective equipment must be selected according to the concentration and amount of the substance at the specific workplace.

Category	Item	Specification	Purpose
Hand Protection	Chemical-resistant gloves	Disposable, powder-free nitrile or butyl rubber gloves.[4]	Prevents skin contact. [5]
Body Protection	Laboratory Coat	Standard, impervious clothing.	Protects skin and personal clothing from contamination.
Eye Protection	Safety Glasses	Conforming to NIOSH (US) or EN 166 (EU) standards, with side-shields.[5]	Protects eyes from splashes or airborne particles.
Respiratory Protection	Air-purifying Respirator	Not generally required for small quantities. Use in a fume hood if creating aerosols or handling the powder.	Required if there is a risk of inhaling dust or aerosols.[5]

Operational Plan: Step-by-Step Handling

Adherence to a strict operational plan minimizes risk and ensures procedural consistency.

1. Engineering Controls & Preparation:

- Ventilation: Always handle **(25RS)-26-Hydroxycholesterol-d4** in a well-ventilated area. A laboratory fume hood is strongly recommended to avoid exposure, especially when handling the solid form or creating solutions.
- Area Preparation: Ensure the work area is clean and uncluttered. Have spill cleanup materials readily available.

2. Handling the Solid Compound:

- **Avoid Dust Formation:** Handle the solid powder carefully to avoid creating dust.[5]
- **Weighing:** If weighing the compound, do so in a fume hood or a ventilated balance enclosure.
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[5]

3. Reconstitution and Solution Handling:

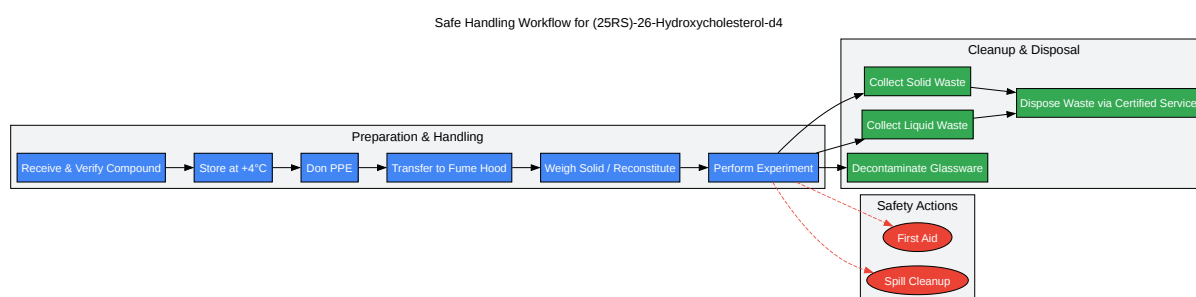
- **Solvent Addition:** When reconstituting, add the solvent slowly and carefully to the vial to prevent aerosol generation.
- **Mixing:** Cap the vial securely and mix by gentle vortexing or inversion until the solid is fully dissolved.
- **Labeling:** Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.

4. First Aid Measures:

- **Eye Contact:** In case of contact, immediately flush eyes with plenty of water as a precaution.
- **Skin Contact:** Wash the affected area thoroughly with soap and water.
- **Inhalation:** If dust is inhaled, move the person to fresh air. If breathing is difficult, give artificial respiration.
- **Ingestion:** Rinse mouth with water. Never give anything by mouth to an unconscious person.
- **Medical Attention:** In all cases of significant exposure or if symptoms persist, consult a physician and show them the Safety Data Sheet.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **(25RS)-26-Hydroxycholesterol-d4** from receipt to disposal.



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Caption: Workflow for handling **(25RS)-26-Hydroxycholesterol-d4**.

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- **Solid Waste:** Collect any unused solid compound, contaminated gloves, and weighing papers in a dedicated, sealed, and clearly labeled hazardous waste container.

- Liquid Waste: Collect solutions containing **(25RS)-26-Hydroxycholesterol-d4** in a separate, sealed, and labeled hazardous liquid waste container. Do not pour down the drain.
- Contaminated Sharps: Any needles or sharps used for transfer must be disposed of in a designated sharps container.

2. Disposal Procedure:

- Container Management: Keep waste containers closed when not in use. Store them in a designated secondary containment area.
- Regulatory Compliance: All chemical waste must be disposed of in accordance with local, state, and federal regulations.
- Professional Disposal: Arrange for pickup and disposal by a certified hazardous waste management service. Do not attempt to incinerate or dispose of the chemical waste through standard laboratory trash.

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